

Safeguarding Research: Proper Disposal of Benzyl Phenylacetate

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Compound of Interest

Compound Name: Benzyl phenylacetate

Cat. No.: B085878

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **benzyl phenylacetate**, a common fragrance and flavoring ingredient also used in chemical synthesis. Adherence to these procedures is critical to protect both laboratory personnel and the environment.

Immediate Safety and Hazard Information

Benzyl phenylacetate is classified as very toxic to aquatic life with long-lasting effects.^{[1][2]} Therefore, it is imperative to prevent its release into the environment.^{[1][2]} While it is not classified as a physical or health hazard in terms of immediate toxicity to humans, proper personal protective equipment (PPE) should always be worn when handling the substance.^[1] This includes safety glasses with side-shields, gloves, and appropriate lab attire.^[2] In case of a spill, all ignition sources should be removed, and the spill should be absorbed with an inert material like vermiculite or dry sand and placed into a sealed container for disposal.^{[1][3]}

Quantitative Data Summary

Property	Value	Reference
CAS Number	102-16-9	[1][2]
Molecular Formula	C15H14O2	[2]
Molecular Weight	226.27 g/mol	[2]
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	[1]
Acute Oral Toxicity (LD50)	> 5,000 mg/kg (Rabbit)	[4]
Acute Dermal Toxicity (LD50)	> 10,000 mg/kg (Rabbit)	[4]
Hazard Classifications	Aquatic Acute 1	

Step-by-Step Disposal Protocol

The proper disposal of **benzyl phenylacetate** must be conducted in accordance with local, regional, national, and international regulations.[1] This substance must be treated as hazardous waste and disposed of through a licensed disposal company.[2]

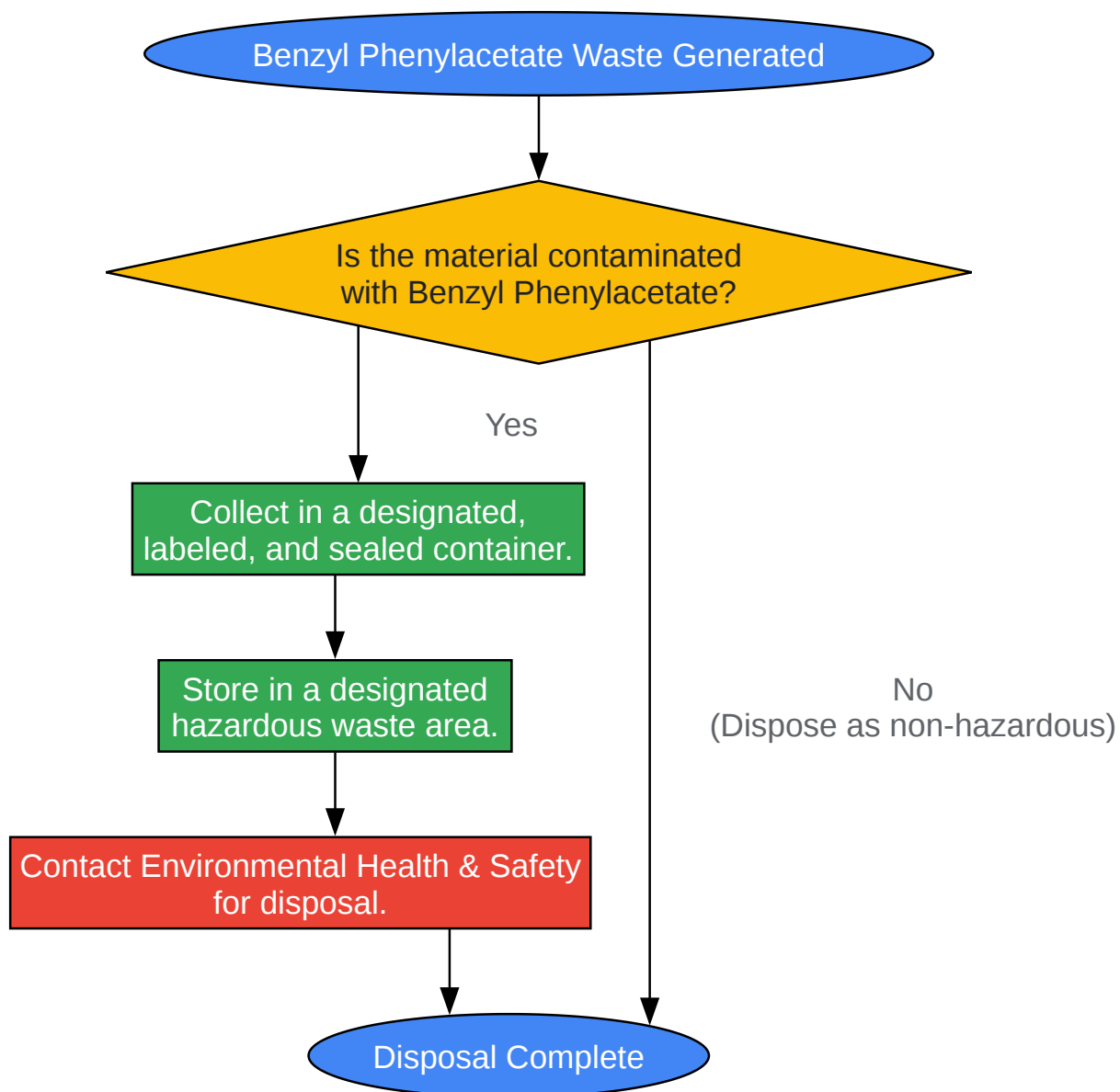
Experimental Protocol for Disposal:

- Waste Identification and Segregation:
 - Clearly label a dedicated, leak-proof, and sealed container for "**Benzyl Phenylacetate** Waste."
 - Do not mix **benzyl phenylacetate** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Personal Protective Equipment (PPE):
 - Before handling the waste, ensure you are wearing appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses with side shields, and a lab coat.
- Waste Collection:

- Carefully transfer any unused **benzyl phenylacetate** or materials contaminated with it (e.g., absorbent paper from spills, contaminated labware) into the designated waste container.
- Avoid overfilling the container; it is recommended to fill it to no more than 80% of its capacity.
- Container Sealing and Labeling:
 - Securely seal the waste container.
 - Ensure the label on the container is complete and accurate, including the chemical name ("**Benzyl Phenylacetate**"), the associated hazards (e.g., "Hazardous to the Aquatic Environment"), and the date of accumulation.
- Storage:
 - Store the sealed waste container in a designated hazardous waste accumulation area within the laboratory.
 - This area should be well-ventilated and away from incompatible materials such as strong oxidizing agents and strong bases.^[4]
- Arranging for Disposal:
 - Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste.
 - Provide them with all necessary information about the waste stream.
- Documentation:
 - Maintain a record of the amount of **benzyl phenylacetate** waste generated and the date of its transfer for disposal, in accordance with your institution's policies and local regulations.

Disposal Decision Pathway

The following diagram illustrates the logical workflow for the proper disposal of **benzyl phenylacetate**.



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